

Introduction: The Imperative for Precision in Mycotoxin Analysis

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Aflatoxin G2- $^{13}\text{C}_{17}$

CAS No.: 1217462-49-1

Cat. No.: B1514405

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Aflatoxins, a group of mycotoxins produced by *Aspergillus* species, represent a significant threat to global food safety and public health.[1][2][3] Among these, Aflatoxin G2 (AFG2) is a known contaminant in a wide range of commodities including cereals, nuts, and spices.[3][4][5] Its potent toxicity, coupled with stringent regulatory limits in food and feed, necessitates highly accurate and reliable analytical methods for its detection and quantification.[3][6]

This guide focuses on Aflatoxin G2- $^{13}\text{C}_{17}$, the stable isotope-labeled (SIL) analogue of AFG2. The incorporation of ^{13}C atoms into the molecule renders it an ideal internal standard for mass spectrometry-based methods.[6][7] Its utility is rooted in the principle of Isotope Dilution Mass Spectrometry (IDMS), a definitive analytical technique. In IDMS, a known quantity of the SIL standard is added to the sample at the beginning of the analytical process. Because the SIL standard is chemically identical to the native analyte, it experiences the same extraction inefficiencies, matrix effects, and ionization suppression or enhancement during analysis.[7][8] By measuring the ratio of the native analyte to the known amount of the SIL standard, one can calculate the analyte's concentration with exceptional accuracy, effectively nullifying variations that plague other methods. Fully ^{13}C -labeled standards are often preferred over deuterated versions to ensure perfect co-elution with the native compound in chromatographic systems.[1]

This document serves as a technical resource for researchers and drug development professionals, providing a comprehensive overview of Aflatoxin G2- $^{13}\text{C}_{17}$, including its suppliers, technical specifications, and a detailed protocol for its application in quantitative analysis.

Part 1: Supplier Landscape and Commercial Availability

Aflatoxin G2-¹³C₁₇ is a specialized analytical standard available from a select number of reputable suppliers. The product is typically sold as a certified solution in acetonitrile at a concentration of approximately 0.5 µg/mL. Availability is generally stable, though it is crucial to verify stock status and lead times with individual suppliers. Due to the toxic nature of aflatoxins, many suppliers restrict sales to licensed laboratories and qualified research institutions.

Supplier	Product Name/Number	Concentration	Purity	Volume	CAS Number	Notes
Cayman Chemical	Aflatoxin G2- ¹³ C ₁₇ (Item No. 31263)	0.5 µg/mL in acetonitrile	≥98%	1.2 mL	1217462-49-1	Shipped at room temperature in the US, may vary elsewhere. Storage at -20°C.[9]
Sigma-Aldrich (Merck)	Aflatoxin G2- ¹³ C ₁₇ solution (32777)	~0.5 µg/mL in acetonitrile	≥97.0% (HPLC)	1 mL	1217462-49-1	Analytical standard grade.
LGC Standards	Aflatoxin G2 ¹³ C ₁₇ 0.5 µg/mL in Acetonitrile	0.5 µg/mL	Not specified	1.2 mL	1217462-49-1	Part of their mycotoxin reference materials portfolio. [10]
Romer Labs	Biopure™ MIX 11 (¹³ C Aflatoxins)	0.5 µg/mL (each)	Not specified	Not specified	Not specified	Sold as a mix containing ¹³ C ₁₇ labeled Aflatoxins B1, B2, G1, and G2.[7]
Bertin Bioreagent	Aflatoxin G2- ¹³ C ₁₇	Not specified	Not specified	1.2 mL	1217462-49-1	Distributes for Cayman

(CAT N°:
31263)

Chemical;
sale
restricted
to licensed
labs.

LIBIOS	U-[¹³ C ₁₇]- Aflatoxin G2	Not specified	98% isotopic purity	0.5-10 mL	Not specified	In partnership with Fianovis; provides ready-to- use certified standard solution. [11]
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Part 2: Technical Profile and Core Application

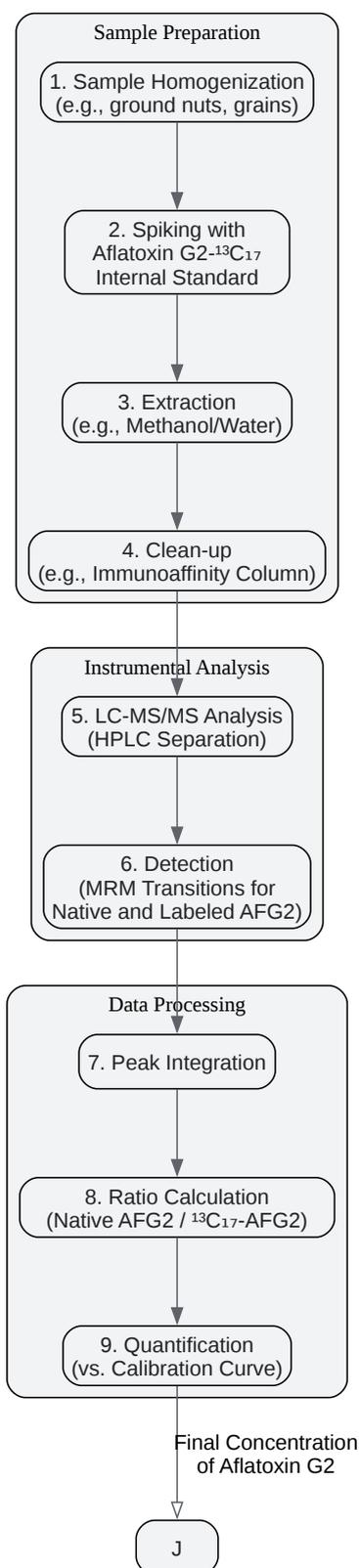
The primary and most critical application of Aflatoxin G2-¹³C₁₇ is as an internal standard for the quantification of native Aflatoxin G2 via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Physicochemical Properties

Property	Value	Source
Chemical Name	(7aR,10aS)-5-(methoxy- ¹³ C)-3,4,7a,9,10,10a-hexahydro-1H,12H-furo[3',2':4,5]furo[2,3-h]pyrano[3,4-c]chromene-1,12-dione-1,3,4,4a,4b,5,6,6a,7a,9,10,10a,10b,10c,12,12a- ¹³ C ₁₆	[9]
CAS Number	1217462-49-1	[9][10]
Molecular Formula	[¹³ C] ₁₇ H ₁₄ O ₇	[9]
Formula Weight	347.2 g/mol	[9]
Purity	≥97-98%	[9]
Appearance	White to off-white solid (as neat material)	[12]
Formulation	Typically ~0.5 µg/mL solution in acetonitrile	[9]
Storage	-20°C	[9][13]

Experimental Workflow: Quantification of Aflatoxin G2 by LC-MS/MS

The use of Aflatoxin G2-¹³C₁₇ in a stable isotope dilution assay (SIDA) is a robust method for determining AFG2 levels in complex matrices like food products.[14][15] The workflow corrects for analyte loss during sample preparation and compensates for matrix-induced signal suppression or enhancement in the MS source.[7][8]



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Caption: Workflow for Aflatoxin G2 quantification using a ¹³C-labeled internal standard.

Protocol: Quantification of Aflatoxin G2 in a Grain Matrix

This protocol is a generalized methodology based on established analytical practices.^{[14][15]} Researchers must validate the method for their specific matrix and instrumentation.

1. Materials and Reagents:

- Aflatoxin G2-¹³C₁₇ standard solution (~0.5 µg/mL in acetonitrile)
- Native Aflatoxin G2 analytical standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic Acid
- Immunoaffinity columns (IAC) specific for aflatoxins B & G^{[1][3]}
- Phosphate-buffered saline (PBS)
- Homogenizer/blender
- Centrifuge
- Vortex mixer

2. Preparation of Standards:

- Prepare a series of calibration standards by diluting the native Aflatoxin G2 standard with acetonitrile/water.
- Spike each calibration standard (and the blank) with a fixed concentration of the Aflatoxin G2-¹³C₁₇ internal standard solution. The final concentration should be chosen to be comparable to the expected mid-point of the calibration curve.

3. Sample Preparation and Extraction:

- Weigh 25 g of the homogenized grain sample into a blender jar.
- Add a precise volume of the Aflatoxin G2-¹³C₁₇ internal standard solution. The amount added should yield a response that is easily detectable and within the linear range of the instrument.
- Add 100 mL of an extraction solvent (e.g., 80:20 methanol:water, v/v).
- Blend at high speed for 2-3 minutes.
- Filter the extract through fluted filter paper.
- Dilute a portion of the filtrate with PBS to reduce the methanol concentration to <10%, as required by the immunoaffinity column manufacturer.

4. Immunoaffinity Column (IAC) Cleanup:

- Pass the diluted extract through the IAC at a slow, steady flow rate (e.g., 1-2 mL/min). The antibodies in the column will bind aflatoxins (both native and ¹³C-labeled).
- Wash the column with water to remove matrix interferences.
- Elute the aflatoxins from the column using methanol. Collect the eluate.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of mobile phase (e.g., 500 µL) for LC-MS/MS analysis.

5. LC-MS/MS Analysis:

- Chromatography: Use a C18 reverse-phase column. A typical mobile phase would be a gradient of water and methanol/acetonitrile, both containing a small amount of formic acid to improve ionization.
- Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Monitor at least two Multiple Reaction Monitoring (MRM) transitions for both

native Aflatoxin G2 and Aflatoxin G2-¹³C₁₇ to ensure identity confirmation and accurate quantification.

- Example Transition for AFG2: Q1 -> Q3 (e.g., m/z 331.1 -> 245.1)
- Example Transition for ¹³C₁₇-AFG2: Q1 -> Q3 (e.g., m/z 348.1 -> 259.1) (Note: Exact m/z values must be optimized on the specific instrument used).

6. Data Analysis:

- Generate a calibration curve by plotting the ratio of the peak area of the native AFG2 to the peak area of the ¹³C₁₇-AFG2 internal standard against the concentration of the native AFG2.
- Calculate the same peak area ratio for the prepared samples.
- Determine the concentration of Aflatoxin G2 in the samples by interpolating their peak area ratios from the calibration curve.

Part 3: Quality Control and Safe Handling

Quality Assurance and Certification

For regulatory and research applications, using a certified analytical standard is paramount. Look for suppliers that provide a Certificate of Analysis (CoA) detailing the product's identity, purity (both chemical and isotopic), and concentration with associated uncertainty.[\[11\]](#)

Standards produced under ISO Guide 34 and ISO/IEC 17025 accreditation provide the highest level of trust and traceability.[\[9\]](#)

Safety and Handling Protocol

Aflatoxins are potent toxins and carcinogens.[\[2\]](#)[\[5\]](#) Aflatoxin G2-¹³C₁₇, while used in minute quantities, must be handled with extreme care in a controlled laboratory environment. The acetonitrile solvent is also hazardous.

1. Personal Protective Equipment (PPE):

- Wear a lab coat, nitrile gloves, and safety glasses with side shields at all times.

2. Handling:

- Conduct all work with aflatoxin standards, especially neat materials or during dilutions, within a certified chemical fume hood to prevent inhalation of aerosols or dust.

- Use dedicated analytical balances and equipment.

3. Storage:

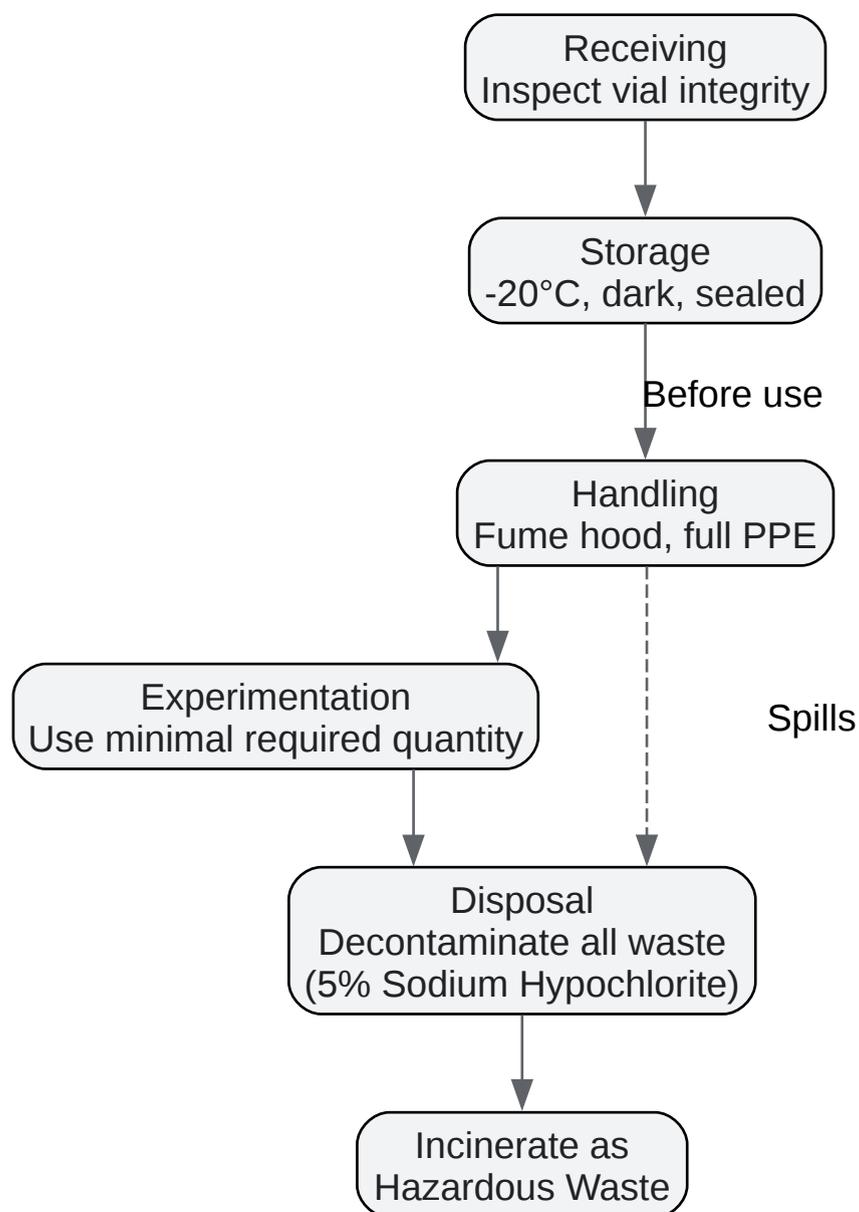
- Store the standard solution at -20°C in its original vial to ensure stability.^{[9][13]}
- Keep vials tightly sealed and protected from light.

4. Spills and Decontamination:

- Prepare a fresh decontamination solution (e.g., a 5% sodium hypochlorite solution) before starting work.
- In case of a spill, cover the area with absorbent material, apply the decontamination solution, and allow a contact time of at least 30 minutes before cleaning.

5. Disposal:

- All contaminated materials (gloves, pipette tips, vials, etc.) must be treated as hazardous waste. Decontaminate with sodium hypochlorite solution before placing in a designated hazardous waste container for incineration.



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Caption: A simplified safety workflow for handling Aflatoxin-¹³C standards.

Conclusion

Aflatoxin G2-¹³C₁₇ is an indispensable tool for any laboratory engaged in the high-sensitivity analysis of mycotoxins. Its role as an internal standard in isotope dilution mass spectrometry provides a level of accuracy and reliability that is essential for food safety monitoring, toxicological research, and regulatory enforcement. By understanding the supplier landscape, the technical application, and the stringent safety protocols required, researchers can

confidently integrate this standard into their analytical workflows, contributing to more robust and defensible scientific outcomes.

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- To cite this document: BenchChem. [Introduction: The Imperative for Precision in Mycotoxin Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1514405#aflatoxin-g2-13c17-supplier-and-availability\]](https://www.benchchem.com/product/b1514405#aflatoxin-g2-13c17-supplier-and-availability)

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